

An In-depth Technical Guide to the Safe Handling of 1,2-Diiodoethane

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Compound of Interest

Compound Name: 1,2-Diiodoethane

Cat. No.: B146647

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Audience: Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1,2-diiodoethane** (CAS No. 624-73-7), a halogenated hydrocarbon used in organic synthesis.^[1] Due to its hazardous nature, strict adherence to safety protocols is essential to minimize risks in the laboratory.

Hazard Identification and Classification

1,2-Diiodoethane is classified as a hazardous substance that poses significant risks upon exposure.^[2] It is a skin, eye, and respiratory irritant.^{[3][4]}

GHS Classification Summary

| Hazard Class | Category | Hazard Statement |
|--|----------|--|
| Skin Corrosion/Irritation | 2 | H315: Causes skin irritation |
| Serious Eye Damage/Eye Irritation | 2 / 2A | H319: Causes serious eye irritation |
| Specific Target Organ Toxicity (Single Exposure) | 3 | H335: May cause respiratory irritation |

Sources:^{[2][3][5][6]}

The compound is represented by the following GHS pictograms and signal word:

- Pictogram: GHS07 (Exclamation Mark)
- Signal Word: Warning[5]

Physical and Chemical Properties

Understanding the physical and chemical properties of **1,2-diiodoethane** is crucial for safe handling and storage. It is a light brown or brown crystalline solid.[3][7] It is stable under recommended storage conditions but may discolor upon exposure to light.[4][6][7]

Summary of Physical and Chemical Data

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₂ H ₄ I ₂ |
| Molecular Weight | 281.86 g/mol |
| Appearance | Light brown to brown crystals or crystalline powder |
| Melting Point | 80-82 °C (lit.) |
| Boiling Point | ~200.05 °C |
| Density | 2.132 g/mL at 25 °C (lit.) |
| Vapor Pressure | 0.349 - 0.69 mmHg at 25°C |
| Solubility | Insoluble in water; Soluble in methanol, ethanol, ether |
| Stability | Stable, but sensitive to air and light |

Sources:[3][4][7]

Exposure Controls and Personal Protection

To minimize exposure, a combination of engineering controls and personal protective equipment (PPE) is required.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to keep airborne concentrations low.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and close to the workstation.[\[2\]](#)

Personal Protective Equipment (PPE): A comprehensive PPE strategy is mandatory when handling **1,2-diiodoethane**.[\[11\]](#)

| PPE Category | Specification | Rationale |
|------------------------|--|--|
| Eye/Face Protection | Tightly fitting safety goggles or chemical safety goggles with side-shields conforming to EN166 or NIOSH standards. A face shield may also be necessary. | Protects against splashes and vapors that can cause serious eye irritation. [5] [8] [11] |
| Hand Protection | Chemical-resistant, impervious gloves (e.g., Nitrile) inspected prior to use. | Prevents skin contact, which causes irritation. [5] [11] |
| Body Protection | A lab coat is required. For larger quantities or where splashing is a risk, a chemical-resistant apron and impervious clothing should be worn. | Protects skin and personal clothing from contamination. [8] [10] |
| Respiratory Protection | A NIOSH-approved respirator with an organic vapor cartridge or a full-face respirator should be used if ventilation is inadequate or exposure limits are exceeded. | Prevents inhalation, which may cause respiratory tract irritation. [5] [11] [12] |

Sources:[2][5][8][11][12]

Safe Handling and Storage

Proper handling and storage procedures are critical for maintaining the integrity of **1,2-diiodoethane** and ensuring a safe laboratory environment.

Handling:

- Avoid contact with skin and eyes.[8][12]
- Avoid the formation of dust and aerosols.[5][8][12]
- Use non-sparking tools and prevent fire caused by electrostatic discharge.[5]
- Wash hands thoroughly after handling.[2][5]
- Do not eat, drink, or smoke in the work area.[13]

Storage:

- Store in a cool, dry, and well-ventilated place.[8][12]
- Keep the container tightly closed.[5][8][12]
- Store locked up.[2][5]
- Due to its sensitivity, store protected from light.[6][9][12]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[2][6][14] Recommended storage temperature is between 2-8°C.[7]

First Aid and Emergency Procedures

Immediate and appropriate action is critical in the event of accidental exposure.

First Aid Measures

| Exposure Route | First Aid Procedure |
|----------------|---|
| Inhalation | Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. If breathing is difficult, give oxygen. If not breathing, provide artificial respiration and seek medical attention immediately.[5][11][12] |
| Skin Contact | Immediately take off all contaminated clothing. Wash the affected skin with plenty of soap and water for at least 15 minutes. If skin irritation occurs, seek medical advice.[2][5][11][12] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.[5][8][11][12] |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[5][11][12] |

Sources:[2][5][8][11][12]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[2][5][12]
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated, including carbon oxides and hydrogen iodide.[2][12]
- Protective Actions: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[2][5][12]

Accidental Release Measures:

- Evacuate personnel to safe areas and ensure adequate ventilation.[5][12]
- Wear appropriate personal protective equipment as outlined in Section 3.[5][12]
- Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[5][8][12]
- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).[9][10]
- Collect the material using spark-proof tools and place it in a suitable, closed, and labeled container for disposal.[2][5]

Stability and Reactivity

- Reactivity: Not known to be reactive under normal processing.[2]
- Chemical Stability: Stable under recommended storage conditions, but it is air and light sensitive.[2][7]
- Conditions to Avoid: Exposure to light and heat.[2]
- Incompatible Materials: Strong oxidizing agents and strong bases.[2][14] | Hazardous Decomposition Products: Under combustion, it may produce carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen iodide.[2][12]

Disposal Considerations

- Product: **1,2-diiodoethane** should be treated as hazardous waste.[11] Disposal must be conducted by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[5][8]
- Contaminated Packaging: Containers should be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[5][8]
- Regulations: All disposal practices must be in accordance with local, regional, and national hazardous waste regulations. Do not discharge into sewer systems or contaminate water or soil.[5][8][11]

Methodologies and Protocols

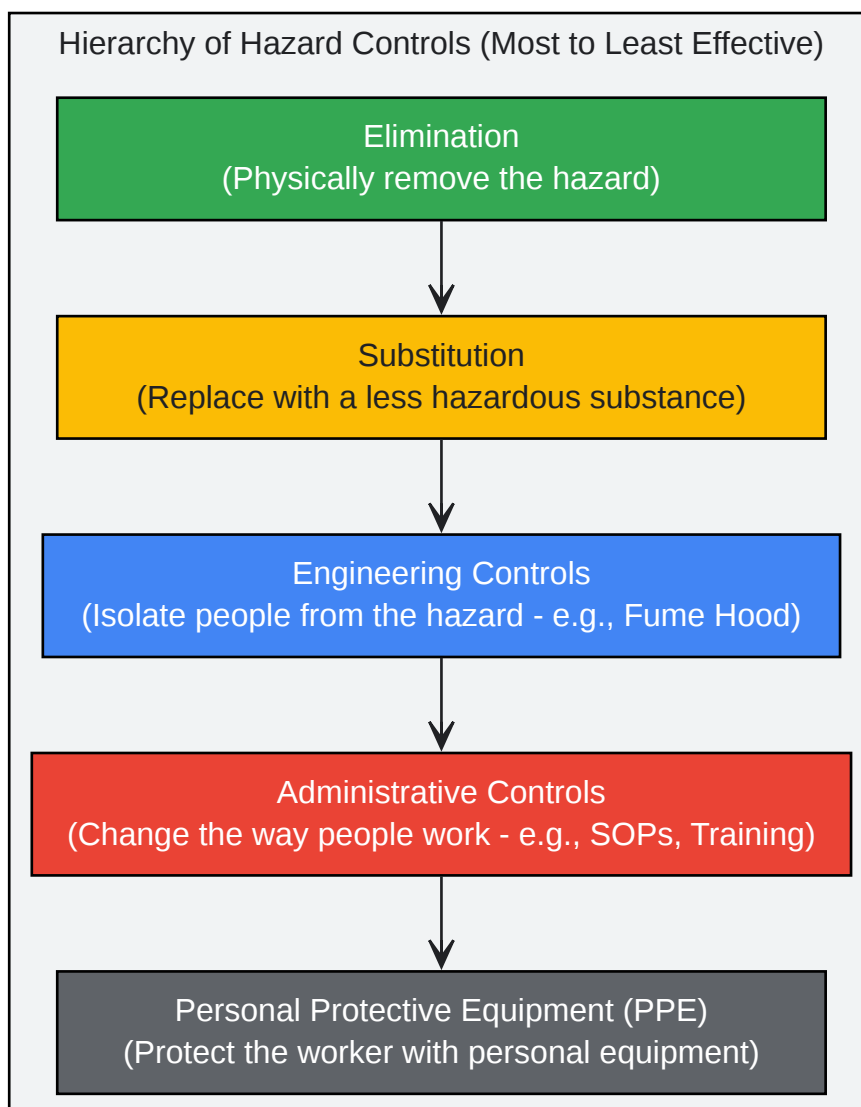
Generalized Experimental Protocol for Handling **1,2-Diiodoethane** (Solid)

This protocol outlines the essential steps for safely handling **1,2-diiodoethane** in a laboratory setting.

1. Preparation and Pre-Handling: a. Review the Safety Data Sheet (SDS) for **1,2-diiodoethane**.^[11] b. Ensure the work area, specifically a chemical fume hood, is clean and uncluttered.^[10] c. Verify that an appropriate fire extinguisher, safety shower, and eyewash station are accessible.^[2] d. Don all required PPE as specified in Section 3 (safety goggles, nitrile gloves, lab coat).^[11]
2. Weighing and Dispensing: a. Perform all manipulations within the chemical fume hood. b. Use a dedicated, clean spatula and weighing vessel. c. Carefully open the container, avoiding inhalation of any dust. d. Dispense the required amount of the solid slowly to prevent aerosolization. e. Close the primary container tightly immediately after dispensing.^[10] f. Clean the spatula and weighing area with a suitable solvent and then soap and water. Dispose of contaminated wipes as hazardous waste.^[10]
3. Addition to Reaction Vessel: a. Add the weighed **1,2-diiodoethane** to the reaction vessel inside the fume hood. b. If the reaction is heated, use a well-controlled heating mantle and ensure the setup is secure.^[10] c. Maintain adequate ventilation throughout the experiment.
4. Post-Handling and Cleanup: a. After use, securely seal the container and return it to its designated storage location (cool, dry, dark, 2-8°C).^[10] b. Decontaminate all non-disposable equipment that came into contact with the chemical. c. Wipe down the work surface in the fume hood. d. Collect all contaminated disposable items (e.g., gloves, wipes, weighing paper) in a clearly labeled, sealed hazardous waste container.^[11] e. Remove PPE in the correct order to avoid self-contamination and wash hands thoroughly with soap and water.

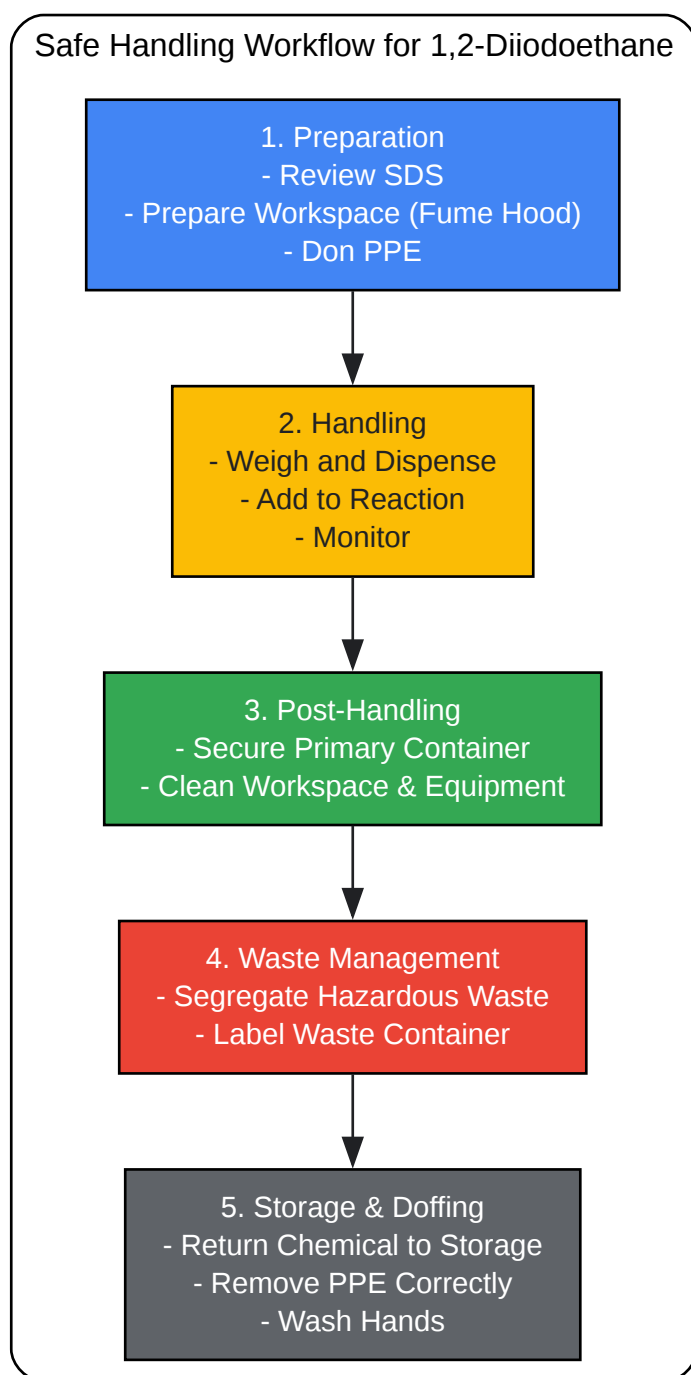
Visualized Safety Workflows

The following diagrams illustrate key logical relationships and workflows for ensuring safety when handling hazardous chemicals like **1,2-diiodoethane**.



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Caption: Hierarchy of controls for mitigating chemical hazards.



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Caption: A logical workflow for the safe handling of **1,2-diiodoethane**.

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